

Physical and chemical properties of 4-Chloro-3-methoxy-2-methylpyridine

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Compound of Interest

Compound Name: 4-Chloro-3-methoxy-2-methylpyridine

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An In-depth Technical Guide to **4-Chloro-3-methoxy-2-methylpyridine**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and analytical data for **4-Chloro-3-methoxy-2-methylpyridine**, a key intermediate in pharmaceutical synthesis.

Core Physical and Chemical Properties

Quantitative data for **4-Chloro-3-methoxy-2-methylpyridine** has been aggregated from various sources and is presented below for easy reference and comparison.

Property	Value	Source(s)
CAS Number	107512-34-5	[1][2][3]
Molecular Formula	C ₇ H ₈ ClNO	[1][2][3][4][5]
Molecular Weight	157.60 g/mol	[1][2][4]
Appearance	Light brown oil or colorless to light yellow liquid/solid	[2][5][6]
Density	1.168 ± 0.06 g/cm ³ (Predicted)	[1][2][3][5]
Boiling Point	206.1 ± 35.0 °C (Predicted)	[1][2][3][5]
Flash Point	78.428 °C	[1][3]
Refractive Index	1.516	[1]
pKa	5.45 ± 0.10 (Predicted)	[2][5]
Storage Temperature	2-8°C, under inert gas (nitrogen or Argon)	[2][7]

Synthesis Protocol

A common method for the synthesis of **4-Chloro-3-methoxy-2-methylpyridine** involves the chlorination of 3-methoxy-2-methyl-4(1H)-pyridone.[6] The following is a detailed experimental protocol based on literature procedures.[6][8]

Materials:

- 3-methoxy-2-methyl-4(1H)-pyridone
- Phosphorus oxychloride (POCl₃) or Phosphorus trichloride (PCl₃)[8]
- Toluene
- Chloroform
- Potassium carbonate

- Water
- Silica gel for column chromatography
- Anhydrous magnesium sulfate or sodium sulfate[8]
- Sodium hydroxide solution (40%)[8]

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, suspend 3-methoxy-2-methyl-4(1H)-pyridone (e.g., 5.6 g) in an excess of phosphorus oxychloride (e.g., 50 ml).[6]
- Chlorination: Heat the mixture to reflux and maintain for approximately 10-18 hours.[6][8] The reaction should be monitored for completion.
- Work-up:
 - After cooling, the excess phosphorus oxychloride is removed under reduced pressure. Toluene can be added and evaporated to aid in the removal of residual phosphorus oxychloride.[6]
 - The resulting residue is dissolved in a mixture of chloroform and ice water.[6][8]
 - The pH of the aqueous layer is carefully adjusted to 12 with a 40% sodium hydroxide solution.[8] The aqueous layer is then made alkaline with potassium carbonate.[6]
- Extraction: The aqueous layer is extracted multiple times with chloroform.[6][8]
- Purification:
 - The combined organic extracts are washed with water and dried over anhydrous magnesium sulfate or sodium sulfate.[6][8]
 - The solvent is removed by rotary evaporation.[6][8]

- The crude product is purified by column chromatography on silica gel to yield **4-chloro-3-methoxy-2-methylpyridine** as a light brown oil.[6]

Spectroscopic Data

The structure of the synthesized **4-Chloro-3-methoxy-2-methylpyridine** can be confirmed by spectroscopic methods.

- ^1H NMR (CDCl_3): δ 8.14 (d, 1H, $J = 5.32$ Hz), 7.17 (d, 1H, $J = 5.10$ Hz), 3.85 (s, 3H), 2.54 (s, 3H).[8]
- Mass Spectrometry (ESI): m/z of 157.91 ($[\text{M}+\text{H}]^+$).[8]

Chemical Reactions and Applications

4-Chloro-3-methoxy-2-methylpyridine is a crucial intermediate in the synthesis of various pharmaceutical compounds.[5] Notably, it is a key precursor for the production of Pantoprazole, a proton pump inhibitor.[9] The synthesis of its N-oxide derivative is also a significant transformation, often utilizing oxidizing agents like hydrogen peroxide in the presence of a catalyst.[10][11][12]

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **4-Chloro-3-methoxy-2-methylpyridine**.



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Caption: Synthesis workflow for **4-Chloro-3-methoxy-2-methylpyridine**.

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